

Vamidothion CAS number 2275-23-2 safety and hazard information

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Compound of Interest

Compound Name: Vamidothion

Cat. No.: B1683475

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An In-depth Technical Guide to the Safety and Hazards of **Vamidothion** (CAS 2275-23-2)

Introduction

Vamidothion, identified by CAS number 2275-23-2, is a systemic organophosphate insecticide and acaricide.[1] It functions by inhibiting acetylcholinesterase (AChE), an enzyme critical for nerve function.[1][2] This mode of action leads to the persistent control of various piercing and sucking pests on crops such as cotton, fruit, and rice.[1][3] Due to its toxicological profile, **Vamidothion** is classified as a highly hazardous substance. The World Health Organization (WHO) categorizes its technical grade as Class IB: highly hazardous. This guide provides comprehensive safety, hazard, and toxicological information for researchers, scientists, and professionals handling this compound.

Section 1: Physicochemical Properties

Vamidothion is a colorless crystalline solid in its pure form and an amber, waxy solid in its technical grade. It is readily soluble in water and most organic solvents but is insoluble in aliphatic hydrocarbons like cyclohexane and petroleum ether. The compound is stable in organic solvents but decomposes in strong acidic or alkaline media.

Table 1: Physicochemical Properties of **Vamidothion**

Property	Value	Reference
CAS Number	2275-23-2	
Molecular Formula	C8H18NO4PS2	
Molecular Weight	287.34 g/mol	
Appearance	Colorless crystalline substance	
Melting Point	46-48°C	
Water Solubility	Very good (approx. 4 g/mL)	
Vapor Pressure	Negligible at room temperature	

| Log Kow (Octanol-Water Partition Coefficient) | 0.12 | |

Section 2: Toxicological Profile

The primary mechanism of **Vamidothion**'s toxicity is the inhibition of acetylcholinesterase (AChE), leading to an accumulation of acetylcholine at nerve endings. This can cause severe effects on the nervous system, potentially resulting in convulsions, respiratory failure, and death. The effects of exposure can be delayed.

Acute Toxicity

Vamidothion is highly toxic via the oral route and harmful if absorbed through the skin or inhaled.

Table 2: Acute Toxicity of **Vamidothion**

Test	Species	Route	Value	Reference
LD50	Rat (female)	Oral	110 mg/kg b.w.	
LD50	Rat	Oral	64–105 mg/kg	
LD50	Mouse	Oral	45 mg/kg b.w.	
LD50	Rabbit	Oral	160 mg/kg	

| LC50 (4 hr) | Rat | Inhalation | 1.73 mg/L | |

Chronic Toxicity and Other Studies

Long-term or repeated exposure to **Vamidothion** can lead to cumulative effects, primarily through cholinesterase inhibition. Studies have been conducted to determine its long-term effects, reproductive toxicity, and teratogenicity.

Table 3: Chronic Toxicity and No-Effect Levels for **Vamidothion**

Study Type	Species	Key Finding / No-Observed-Adverse-Effect Level (NOAEL)	Reference
2-Generation Reproduction	Rat	No effect on reproductive performance. NOAEL was 0.5 mg/kg bw based on brain cholinesterase inhibition.	
Teratogenicity	Rat & Rabbit	No indication of embryotoxic/teratogenic potential at doses up to 20 mg/kg b.w./day.	
1-Year Toxicity	Dog	NOAEL was 0.5 mg/kg bw based on the effect on brain cholinesterase.	

| Acceptable Daily Intake (ADI) | Human | Temporary ADI: 0 - 0.0003 mg/kg b.w. | |

Section 3: Hazard Identification and Classification

Vamidothion is subject to stringent classification and labeling regulations due to its high toxicity.

GHS Classification

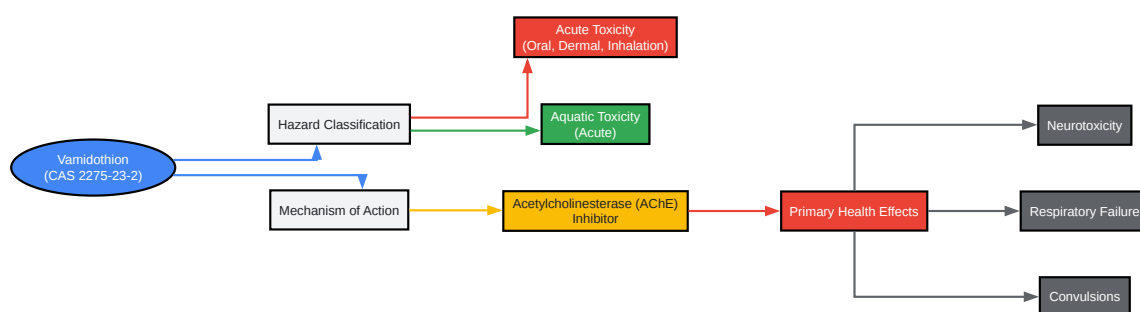
Table 4: GHS Hazard Classification for **Vamidothion**

Hazard Class	Category	Reference
Acute Toxicity, Oral	Category 3	
Acute Toxicity, Dermal	Category 4	
Acute Toxicity, Inhalation	Category 4	

| Hazardous to the Aquatic Environment, Acute | Category 1 | |

Hazard Statements

- H301: Toxic if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H400: Very toxic to aquatic life.



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Diagram 1: Logical overview of **Vamidothion**'s hazards and mechanism.

Section 4: Exposure Control and Personal Protection

Strict adherence to safety protocols is mandatory when handling **Vamidothion**.

- Engineering Controls: Work should be conducted in well-ventilated areas, using local exhaust systems to minimize inhalation exposure. Safety shower and eye-wash facilities must be readily available.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear a face shield or chemical safety goggles.

- Skin Protection: Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber) and protective clothing are required. An apron may be necessary for tasks with a high risk of splashing. Contaminated clothing must be removed immediately and washed separately before reuse.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH/MSHA-approved particulate filter respirator is necessary.

Section 5: Emergency Procedures

Immediate and appropriate action is critical in the event of exposure, fire, or spillage.

First Aid Measures

Medical observation is indicated following any significant exposure, as effects may be delayed. A specific antidote may be necessary in case of poisoning.

Table 5: First Aid Measures for **Vamidothion** Exposure

Exposure Route	First Aid Instructions	Reference
Inhalation	Move the victim to fresh air and keep them at rest in a half-upright position. If breathing has stopped or is difficult, provide artificial respiration. Seek immediate medical attention.	
Skin Contact	Immediately remove all contaminated clothing. Drench the affected skin area with water, then wash thoroughly with soap and water. Seek medical attention.	
Eye Contact	Hold eyelids open and flush immediately with plenty of clean, running water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.	

| Ingestion | Rinse the mouth with water. Induce vomiting ONLY if instructed by a poison control center or medical professional and the person is conscious. Seek immediate medical attention.

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Fire-Fighting Measures

Vamidotion is combustible, and liquid formulations may be flammable.

- Suitable Extinguishing Media: Use water spray (fog), powder, foam, or carbon dioxide. Avoid using a full water jet, as it may spread the material.

- **Specific Hazards:** Decomposition on burning produces toxic fumes, including nitrogen oxides, phosphorus oxides, and sulfur oxides. Firefighters must wear self-contained positive pressure breathing apparatus and full protective gear. Runoff from fire control must be contained to prevent environmental contamination.

Accidental Release Measures

- **Personal Precautions:** Evacuate the area and wear full personal protective equipment, including respiratory protection.
- **Containment and Cleanup:** Sweep the spilled substance into covered containers. If it is a powder, moisten it first to prevent dusting. Absorb liquid spills with inert material like sand or diatomite. Carefully collect the remainder and place it in a properly labeled container for disposal according to local regulations. Do not wash the substance into the sewer system.

Section 6: Environmental Hazards

- **Ecotoxicity:** **Vamidothion** is harmful to aquatic organisms. Special attention should be given to its potential hazard to birds and bees.
- **Environmental Fate:**
 - **Mobility:** **Vamidothion** is expected to have low mobility in soil based on an estimated Koc of 810.
 - **Degradation:** It is expected to undergo biodegradation, with an observed half-life of 1-1.5 days in soil. Hydrolysis also occurs, with a half-life of 36.5 days in water at pH 4.5 and 30°C. The main degradation product from photolysis is **vamidothion** sulfoxide.
 - **Bioconcentration:** The potential for bioconcentration in aquatic organisms is considered low, with an estimated Bioconcentration Factor (BCF) of 3.2.

Section 7: Experimental Protocols

Detailed experimental protocols for the cited toxicological studies are proprietary. However, a generalized methodology for a key experiment, such as an acute oral toxicity study (OECD Guideline 423), is provided below as a representative example.

Methodology: Acute Oral Toxicity Study (Acute Toxic Class Method)

1. Objective: To determine the acute oral toxicity of **Vamidothion** and classify it into a GHS category. This method uses a stepwise procedure with a small number of animals per step.

2. Animals and Housing:

- Species: Young, healthy adult rats (e.g., Sprague-Dawley), typically females as they are often slightly more sensitive.
- Housing: Animals are housed in small groups under controlled conditions (temperature, humidity, 12-hour light/dark cycle) with free access to standard laboratory diet and drinking water. They are acclimatized to laboratory conditions for at least 5 days before the study.

3. Dose Preparation and Administration:

- **Vamidothion** is dissolved or suspended in a suitable vehicle (e.g., distilled water, corn oil).
- The substance is administered in a single dose by gavage using a stomach tube. Animals are fasted prior to dosing.

4. Experimental Procedure (Stepwise):

- Step 1: A group of 3 animals is dosed at a starting level (e.g., 300 mg/kg, selected based on existing information).
- Outcome Evaluation:
 - If 2 or 3 animals die, the substance is classified, and testing may stop.
 - If 0 or 1 animal dies, the procedure is repeated with 3 additional animals at the same dose.
 - Depending on the number of mortalities, a decision is made to either stop testing or to test at a lower or higher dose level in a subsequent step.

5. Observations:

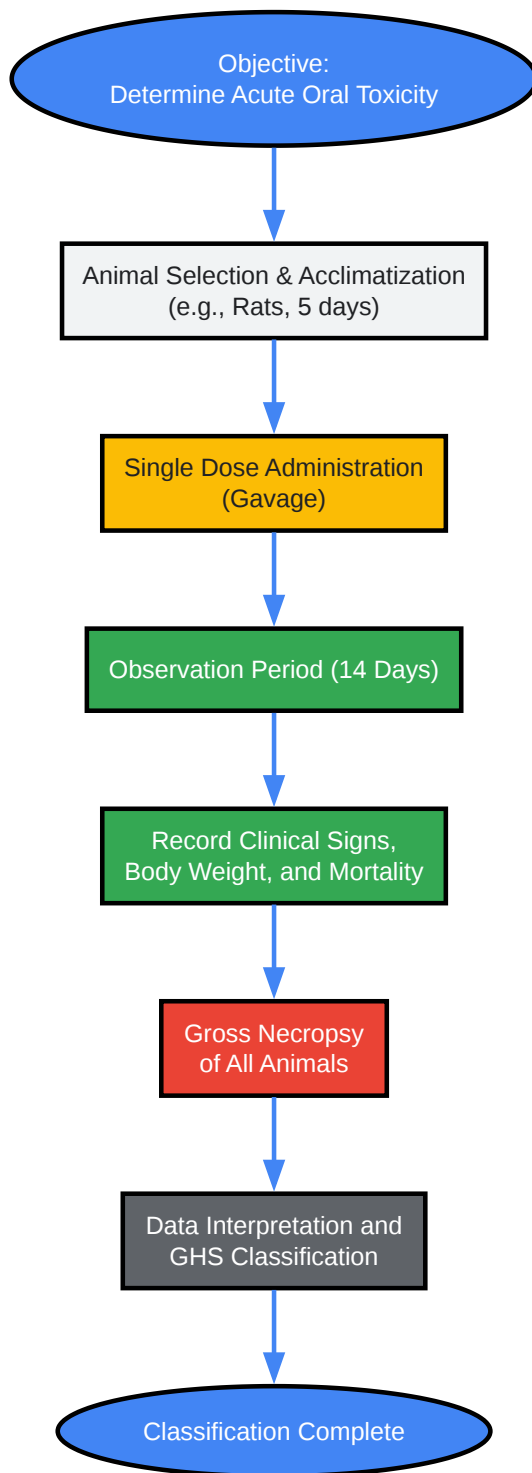
- Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory and circulatory patterns, autonomic and central nervous system effects, and behavioral patterns), and body weight changes.
- Observations are made frequently on the day of dosing and at least once daily for 14 days.

6. Pathological Examination:

- At the end of the observation period, all surviving animals are euthanized.
- A gross necropsy is performed on all animals (those that died during the study and those euthanized at the end). All gross pathological changes are recorded.

7. Data Analysis and Interpretation:

- The results are interpreted based on the number of mortalities and the evident toxicity at each step. This allows for the classification of the substance into one of the GHS acute toxicity categories without calculating a precise LD50 value.



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Diagram 2: Generalized workflow for an acute oral toxicity study.

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References

- 1. Vamidothion (Ref: ENT 26613) [sitem.herts.ac.uk]
- 2. Vamidothion - Hazardous Agents | Haz-Map [haz-map.com]
- 3. 2275-23-2 | CAS DataBase [m.chemicalbook.com]
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